

Improving the light fastness of Acid Violet 90 in experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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Technical Support Center: Acid Violet 90 Light Fastness

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the light fastness of **Acid Violet 90** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Acid Violet 90**, and what is its typical light fastness?

Acid Violet 90 is a water-soluble anionic dye belonging to the monoazo 1:2 metal complex class.^{[1][2]} The central metal ion, typically chromium, forms a complex with two azo dye molecules.^{[2][3]} This structure generally imparts good light fastness. The typical light fastness rating for **Acid Violet 90** is between 5 and 6 on the Blue Wool Scale (ranging from 1 for very poor to 8 for exceptional).^[1]

Q2: What are the primary causes of **Acid Violet 90** fading when exposed to light?

The fading of **Acid Violet 90** upon light exposure is primarily due to photodegradation. This process is initiated when the dye molecules absorb energy from light, particularly in the UV spectrum.^{[4][5]} This absorption can excite the electrons in the dye's chromophore (the part of the molecule responsible for color), leading to a series of photochemical reactions that can

break down the dye's structure.[4][5] The presence of oxygen and moisture can accelerate this degradation through photo-oxidation.[4]

Q3: How can I improve the light fastness of **Acid Violet 90** in my experiments?

The light fastness of **Acid Violet 90** can be significantly improved by using UV absorbers or antioxidants.[4][6]

- UV Absorbers: These compounds preferentially absorb harmful UV radiation and dissipate it as harmless heat, thereby protecting the dye molecules from photodegradation.[7]
- Antioxidants: These substances inhibit the photo-oxidative degradation of the dye by scavenging reactive oxygen species that are formed during light exposure.[4][8]

Q4: What types of UV absorbers and antioxidants are suitable for use with **Acid Violet 90**?

The choice of additive depends on the substrate and experimental conditions.

- For textile applications (wool, silk, polyamide): Substituted benzophenones (e.g., 2-hydroxybenzophenone) and benzotriazoles are commonly used UV absorbers.[4][9] Antioxidants like vitamin C (ascorbic acid), gallic acid, and caffeic acid have shown effectiveness in improving the light fastness of various dyes on textiles.[4][6]
- For leather applications: Tannic acid has been shown to improve light fastness and can be used as a pre-treatment.[8] Vitamin E, applied as an emulsion, can also offer protection.[8]

Q5: Will using a fixing agent or softener affect the light fastness of **Acid Violet 90**?

Yes, certain auxiliaries can negatively impact light fastness. Cationic fixing agents and softeners, while improving wash and rub fastness, can sometimes reduce the light fastness of acid dyes.[5] It is crucial to select additives that are compatible and do not interfere with the dye's stability to light. When high light fastness is a priority, it is advisable to test the effect of any post-treatment agents.

Troubleshooting Guide

Issue Encountered	Possible Cause(s)	Suggested Solution(s)
Rapid fading of Acid Violet 90 under laboratory lighting.	High UV output from the light source. Presence of oxidizing agents in the experimental medium. Low dye concentration.	Install UV filters on light sources. Incorporate a UV absorber into your system. Add an antioxidant to the medium. Increase the dye concentration, as deeper shades tend to have better light fastness.
Inconsistent light fastness results between batches.	Variation in the concentration of dye or additives. Differences in substrate pre-treatment. Inconsistent application of UV absorbers or antioxidants. Fluctuations in environmental conditions (humidity, temperature) during exposure.	Ensure precise and consistent concentrations of all components. Standardize substrate preparation and treatment protocols. Maintain controlled environmental conditions during light exposure tests.
UV absorber or antioxidant is not dissolving in the experimental medium.	Poor solubility of the additive in the chosen solvent.	Select a UV absorber or antioxidant with appropriate solubility for your system (e.g., water-soluble vs. organic solvent-soluble). For textile applications, consider applying the additive via an exhaust method from a compatible dye bath. [4]
Change in color shade after applying a protective agent.	The additive itself has some color or reacts with the dye. The pH of the system is altered by the additive.	Select colorless UV absorbers and antioxidants. Test the additive on an un-dyed substrate to check for color changes. Buffer the experimental medium to maintain a stable pH.

Data on Light Fastness Improvement

The following table summarizes representative data on the improvement of light fastness for various dyes using UV absorbers and antioxidants. While this data is not specific to **Acid Violet 90**, it illustrates the potential efficacy of these additives. The change in color (ΔE) is a measure of fading; a lower value indicates less fading and better light fastness.

Dye System	Treatment	Exposure Time (hours)	Color Change (ΔE)	Light Fastness Improvement
C.I. Reactive Blue 19 on Cotton	Untreated	36	5.32	-
Vitamin C (Antioxidant)	36	2.54	Significant	
Caffeic Acid (Antioxidant)	36	3.45	Moderate	
2-hydroxybenzophenone (UV Absorber)	36	4.01	Slight	
C.I. Reactive Red 22 on Cotton	Untreated	36	6.35	-
Vitamin C (Antioxidant)	36	4.12	Significant	
Natural Dyes on Leather	Untreated	24	-	Poor (Grade 1-2)
Tannic Acid Pre-treatment	24	-	Moderate (Grade 2-3)	
Tannic Acid + Vitamin E Emulsion	24	-	Improved	

Data adapted from studies on reactive and natural dyes.[4][8]

Experimental Protocols

Protocol 1: Light Fastness Testing of Acid Violet 90 on Wool Fabric

Objective: To determine the light fastness of **Acid Violet 90** on a wool substrate according to standard methods like ISO 105-B02.[10][11]

Materials:

- Wool fabric swatches
- **Acid Violet 90**
- Acetic acid
- Glauber's salt (sodium sulfate)
- Light fastness tester with a Xenon arc lamp
- Blue Wool Standards (ISO 105-B02)
- Grey Scale for assessing color change

Procedure:

- Dyeing: Prepare a dyebath containing **Acid Violet 90** (e.g., 1% on weight of fabric), Glauber's salt (e.g., 10%), and acetic acid to achieve a pH of 4.5-5.5.
- Introduce the wool swatches into the dyebath at 40°C.
- Raise the temperature to the boil over 45 minutes and maintain for 60 minutes.
- Allow the bath to cool, then rinse the swatches thoroughly and allow them to dry in the dark.
- Exposure: Mount the dyed wool swatches and a set of Blue Wool Standards (1-8) on a sample holder.

- Partially cover a section of each swatch and standard to serve as an unexposed reference.
- Place the holder in the light fastness tester.
- Expose the samples to the xenon arc lamp under controlled conditions of humidity and temperature as specified in ISO 105-B02.
- Assessment: Periodically inspect the samples. The test is complete when the exposed portion of the sample shows a color change corresponding to Grade 4 on the Grey Scale compared to its unexposed portion, or when a specified Blue Wool Standard has faded to a certain degree.
- Rating: The light fastness rating is the number of the Blue Wool Standard that shows a similar degree of fading to the sample.

Protocol 2: Application of a UV Absorber to Improve Light Fastness

Objective: To improve the light fastness of **Acid Violet 90**-dyed wool using a UV absorber applied by the exhaust method.

Materials:

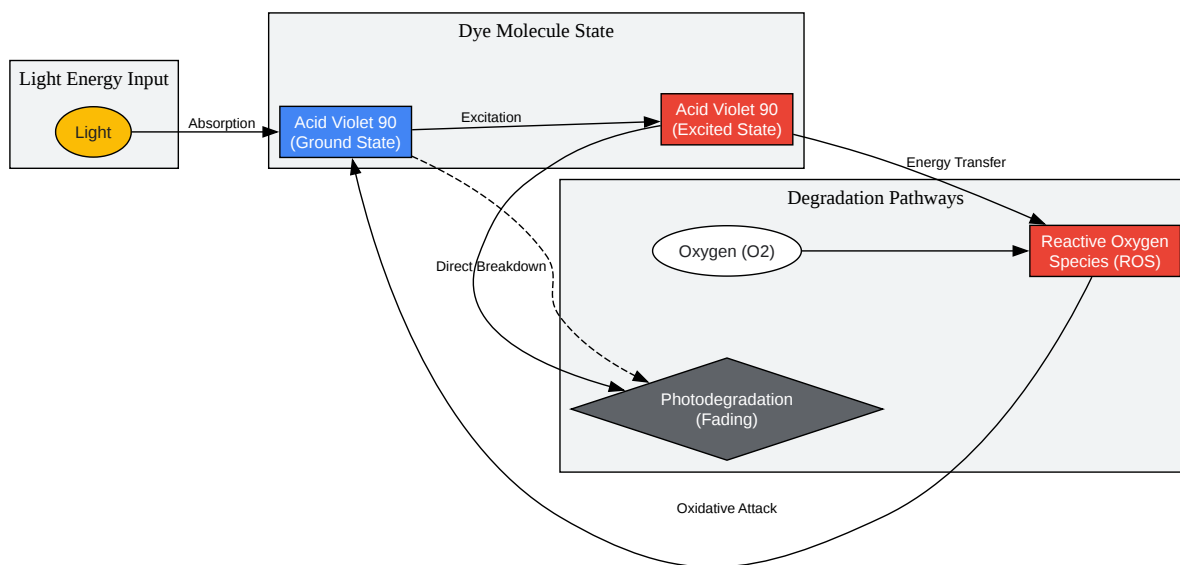
- Wool fabric dyed with **Acid Violet 90** (from Protocol 1)
- Water-soluble UV absorber (e.g., a sulfonated benzophenone derivative)
- Formic acid

Procedure:

- Treatment Bath: Prepare a treatment bath containing the UV absorber (e.g., 2% on weight of fabric).
- Adjust the pH of the bath to approximately 4.0 with formic acid.
- Application: Introduce the dyed wool swatches into the bath at 50°C.

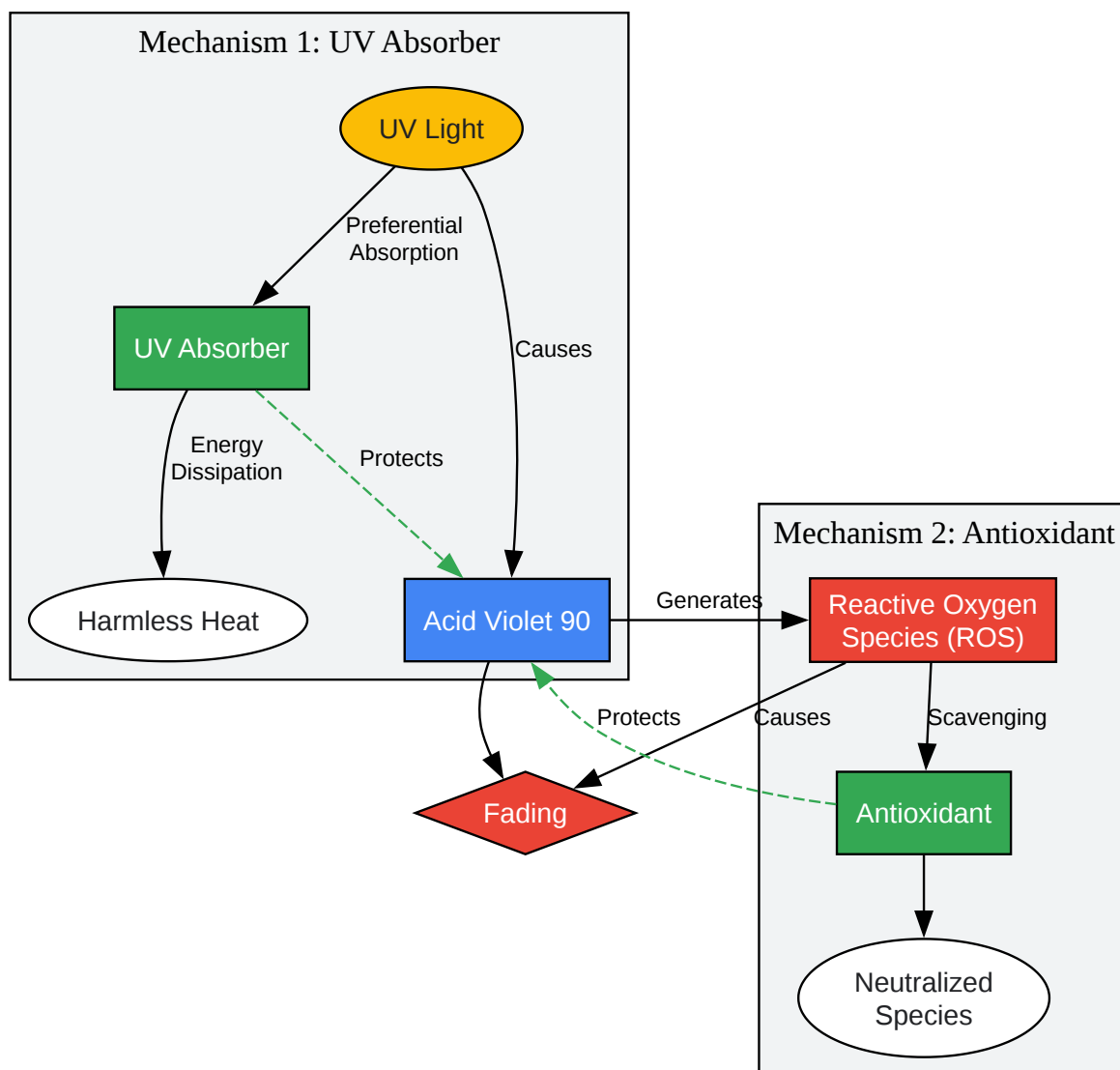
- Raise the temperature to 98°C over 30 minutes and hold for 45-60 minutes to allow for the exhaustion of the UV absorber onto the fiber.
- Cool the bath, rinse the swatches, and allow them to dry in the dark.
- Testing: Test the light fastness of the treated swatches as described in Protocol 1 and compare the results to the untreated dyed swatches.

Visualizations



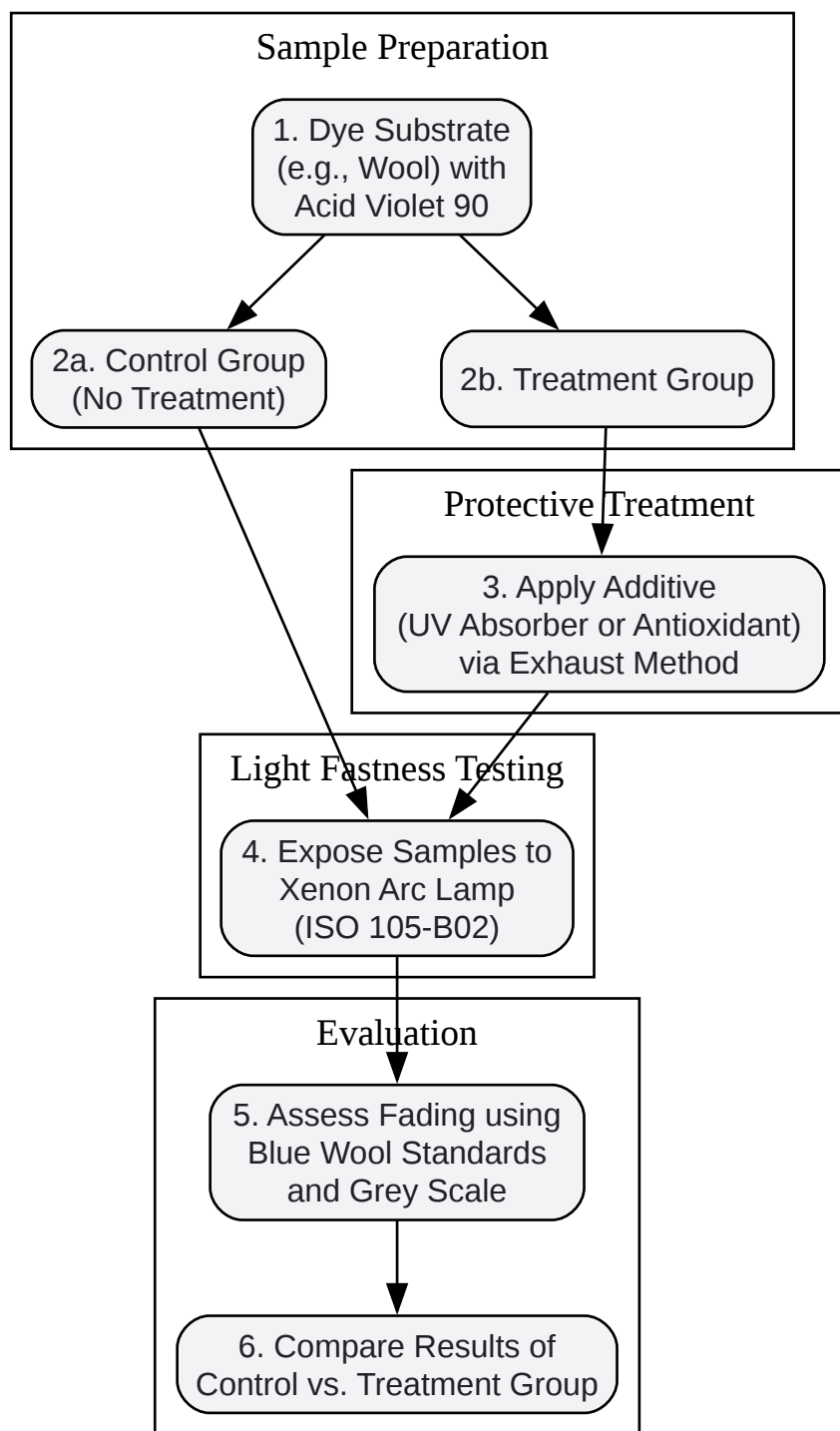
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Caption: Photodegradation pathway of **Acid Violet 90**.



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Caption: Protection mechanisms against photodegradation.



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Caption: Experimental workflow for improving light fastness.

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References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. tandfonline.com [tandfonline.com]
- 3. Metal-complex dyes - Wikipedia [en.wikipedia.org]
- 4. dl.edi-info.ir [dl.edi-info.ir]
- 5. Factors Affecting The Light Fastness of Dyes And Improvement Methods - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 6. researchgate.net [researchgate.net]
- 7. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 8. journals.uc.edu [journals.uc.edu]
- 9. researchgate.net [researchgate.net]
- 10. blog.qima.com [blog.qima.com]
- 11. An Overview to Lightfastness Test for Textile - Textile Tester [darongtester.com]
- To cite this document: BenchChem. [Improving the light fastness of Acid Violet 90 in experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12765606#improving-the-light-fastness-of-acid-violet-90-in-experiments]

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